

stability of 5-Methyl-1,4-thiazepane in aqueous solution

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Compound of Interest

Compound Name: 5-Methyl-1,4-thiazepane

CAS No.: 7670-50-0

Cat. No.: B1441846

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Welcome to the Technical Support Center for **5-Methyl-1,4-thiazepane**. This portal is designed for researchers, analytical scientists, and drug development professionals working with 1,4-thiazepane derivatives in aqueous environments.

Handling saturated, sulfur-containing heterocycles requires a deep understanding of their physicochemical vulnerabilities. This guide provides field-proven insights into the thermodynamic stability, oxidation kinetics, and analytical troubleshooting of **5-Methyl-1,4-thiazepane**.

Part 1: Quantitative Physicochemical Profile

Before diagnosing aqueous instability, it is critical to establish the baseline properties of the molecule. The table below summarizes the core quantitative data for **5-Methyl-1,4-thiazepane**.

Property	Value / Description	Analytical Significance
Molecular Formula	C ₆ H ₁₃ NS	Baseline for exact mass calculations (M+H: ~132.08 Da).
Molecular Weight	131.24 g/mol	Required for molarity calculations in stock solutions.
SMILES	CC1CCSCCN1	Indicates a 7-membered ring with a secondary amine and a thioether.
Key Reactive Sites	Thioether (Sulfur), Amine (Nitrogen)	Sulfur is highly prone to oxidation; Nitrogen dictates pH-dependent solubility.
Primary Degradants	Sulfoxide (+16 Da), Sulfone (+32 Da)	Mass shifts used to identify degradation in LC-MS workflows.

Part 2: Frequently Asked Questions (FAQs)

Q1: What is the baseline stability of **5-Methyl-1,4-thiazepane** in aqueous media? A: In highly purified, degassed aqueous solutions at a neutral to slightly acidic pH, the 7-membered 1,4-thiazepane ring is structurally intact and stable. However, the thioether moiety is highly susceptible to oxidation. Exposure to dissolved oxygen or Reactive Oxygen Species (ROS) will convert the compound to [1](#) [1] and eventually the 1,1-dioxide (sulfone).

Q2: How does buffer pH impact its stability and solubility? A: The molecule contains a basic secondary amine. At physiological pH (pH 7.4) or lower, the nitrogen is protonated, forming a highly water-soluble ammonium salt (e.g., [2](#) [2]). If the pH exceeds the amine's pKa (typically >9), the compound deprotonates into its free base form. This drastically reduces aqueous solubility, leading to precipitation or partitioning into hydrophobic microenvironments, which can artificially appear as "degradation" in concentration assays.

Q3: Can this compound be used in ROS-sensitive biological assays? A: Yes, but you must account for differential oxidation kinetics. Research indicates that [3](#) [3] (half-lives often >75

hours at physiological concentrations). Conversely, oxidation by hypochlorite (OCl^-) is extremely rapid (seconds to minutes). If using **5-Methyl-1,4-thiazepane** as a biological probe, do not assume uniform reactivity across all ROS types.

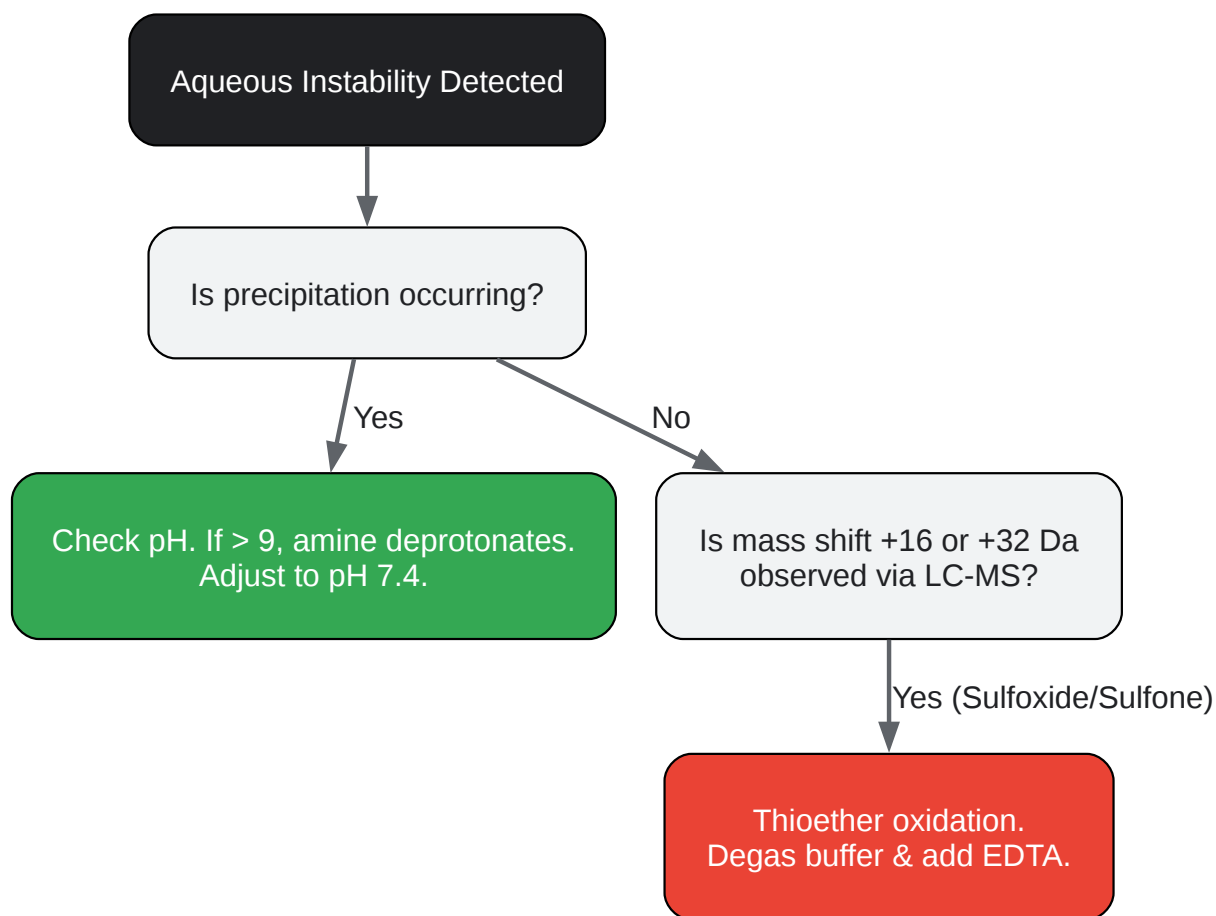
Part 3: Troubleshooting Guide

Issue 1: Rapid degradation (mass shift of +16 Da or +32 Da) observed in stock solutions.

- Causality: Trace transition metals in biological buffers (like PBS) or dissolved oxygen can catalyze the⁴ [4]. Light exposure accelerates this process by exciting transient oxygen species.
- Resolution: Add a chelating agent (e.g., 1 mM EDTA) to sequester trace metals. Store solutions in amber vials to prevent photo-oxidation, and purge buffers with inert gas (N_2 or Argon) prior to dissolution.

Issue 2: Inconsistent LC-MS quantification during stability assays.

- Causality: The sulfoxide metabolite (1-oxide) can undergo in-source fragmentation back to the parent mass, or it may co-elute with the parent compound depending on the reverse-phase gradient, skewing the quantification of the intact molecule.
- Resolution: Optimize the mobile phase gradient to ensure baseline separation between the parent and the sulfoxide. Utilize an internal standard (e.g., biphenyl) to normalize ionization fluctuations and ⁵ [5].



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Troubleshooting decision tree for diagnosing aqueous instability of **5-Methyl-1,4-thiazepane**.

Part 4: Standard Operating Procedures (SOPs)

Protocol A: Preparation of Oxidation-Resistant Aqueous Stock Solutions

This protocol utilizes a self-validating methodology to ensure the structural integrity of the thioether ring during storage.

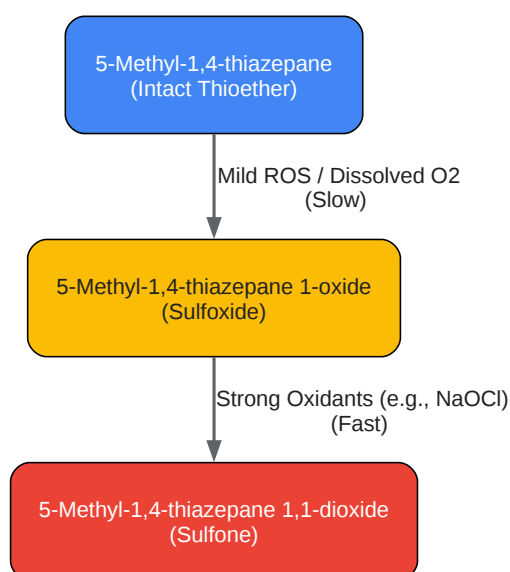
- Buffer Preparation: Prepare a 50 mM Phosphate Buffer (pH 7.4) containing 1 mM EDTA.
 - Causality: EDTA chelates trace metals (like Cu^{2+} or Fe^{3+}) that act as catalysts for thioether oxidation.

- Degassing: Sparge the buffer with high-purity Argon or N₂ gas for 15 minutes.
 - Causality: Removing dissolved oxygen prevents the formation of the 1-oxide degradant.
- Dissolution: Weigh **5-Methyl-1,4-thiazepane** and dissolve it in the degassed buffer to achieve the desired concentration (e.g., 10 mM). Perform this step in an amber glass vial to prevent photo-oxidation.
- Self-Validation Checkpoint: Immediately after dissolution, remove a 10 µL aliquot and run a time-zero () LC-MS analysis. The Area Under the Curve (AUC) of the parent peak establishes the 100% baseline. If the sulfoxide peak (+16 Da) exceeds 1% of the total AUC at , the solid powder was pre-oxidized and must be discarded or repurified.

Protocol B: LC-MS/MS Stability Monitoring Workflow

A robust workflow to monitor the degradation kinetics of the thiazepane ring.

- Aliquot Preparation: At designated time points (e.g., 0, 24, 48, 72 hours), extract a 50 µL aliquot from the experimental aqueous solution.
- Quenching: Immediately mix the aliquot with 50 µL of ice-cold Acetonitrile containing 1 µM Biphenyl (Internal Standard).
 - Causality: Acetonitrile crashes out buffer proteins (if applicable) and halts further aqueous oxidation, while the internal standard corrects for MS injection volume errors.
- Analysis: Inject 5 µL onto a C18 reverse-phase column. Use a gradient of Water/Acetonitrile with 0.1% Formic Acid.
- Self-Validation Checkpoint (Mass Balance): Calculate the molar concentrations of the Parent, Sulfoxide, and Sulfone. The sum of these three species must equal 100% ± 5% of the parent concentration. If the mass balance falls below 95%, a secondary degradation pathway (e.g., ring-opening) is occurring, and the experimental pH or temperature must be re-evaluated.



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Oxidation pathway of **5-Methyl-1,4-thiazepane** in aqueous conditions.

References

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- Source: D-NB.
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